

Application Note: Determination of Arprinocid by High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *Arprinocid*

Cat. No.: *B118496*

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Abstract

This application note presents a detailed method for the determination of **Arprinocid** in animal feed and premix formulations using High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) detection. The described protocol provides a robust and reliable approach for the quantitative analysis of **Arprinocid**, a coccidiostat agent. The method involves a liquid-liquid extraction followed by solid-phase cleanup and subsequent analysis by normal-phase HPLC. This document is intended for researchers, scientists, and professionals in the field of drug development and quality control.

Introduction

Arprinocid, 9-(2-chloro-6-fluorobenzyl)adenine, is a purine analogue used as a coccidiostat in poultry feed to control parasitic infections. Regulatory requirements necessitate accurate and sensitive methods for monitoring the concentration of **Arprinocid** in animal feed and premixes to ensure proper dosage and prevent potential residues in animal products. High-Performance Liquid Chromatography (HPLC) is a widely used analytical technique for the separation, identification, and quantification of drug substances. This application note details a normal-phase HPLC method coupled with UV detection for the analysis of **Arprinocid**.

Experimental

Instrumentation and Materials

- HPLC System: An HPLC system equipped with a pump, autosampler, column oven, and a variable wavelength UV detector.
- HPLC Column: A silica-based normal-phase column (e.g., 4.6 x 150 mm, 5 µm particle size) is recommended.
- Software: Chromatography data acquisition and processing software.
- Analytical Balance: Capable of weighing to 0.1 mg.
- Centrifuge: Capable of reaching at least 3000 x g.
- Vortex Mixer
- Solid Phase Extraction (SPE) Manifold and Alumina Cartridges
- Glassware: Volumetric flasks, pipettes, and vials.
- Solvents and Reagents: HPLC grade chloroform, hexane, isopropanol, methanol, and analytical grade hydrochloric acid (HCl), sodium hydroxide (NaOH), and potassium phosphate monobasic. **Arprinocid** reference standard of known purity.

Chromatographic Conditions

A summary of the HPLC operating parameters is provided in the table below.

Parameter	Value
HPLC Column	Silica, 4.6 x 150 mm, 5 µm
Mobile Phase	Hexane:Isopropanol (90:10, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	Ambient (approx. 25 °C)
Detection	UV at 258 nm
Run Time	Approximately 10 minutes

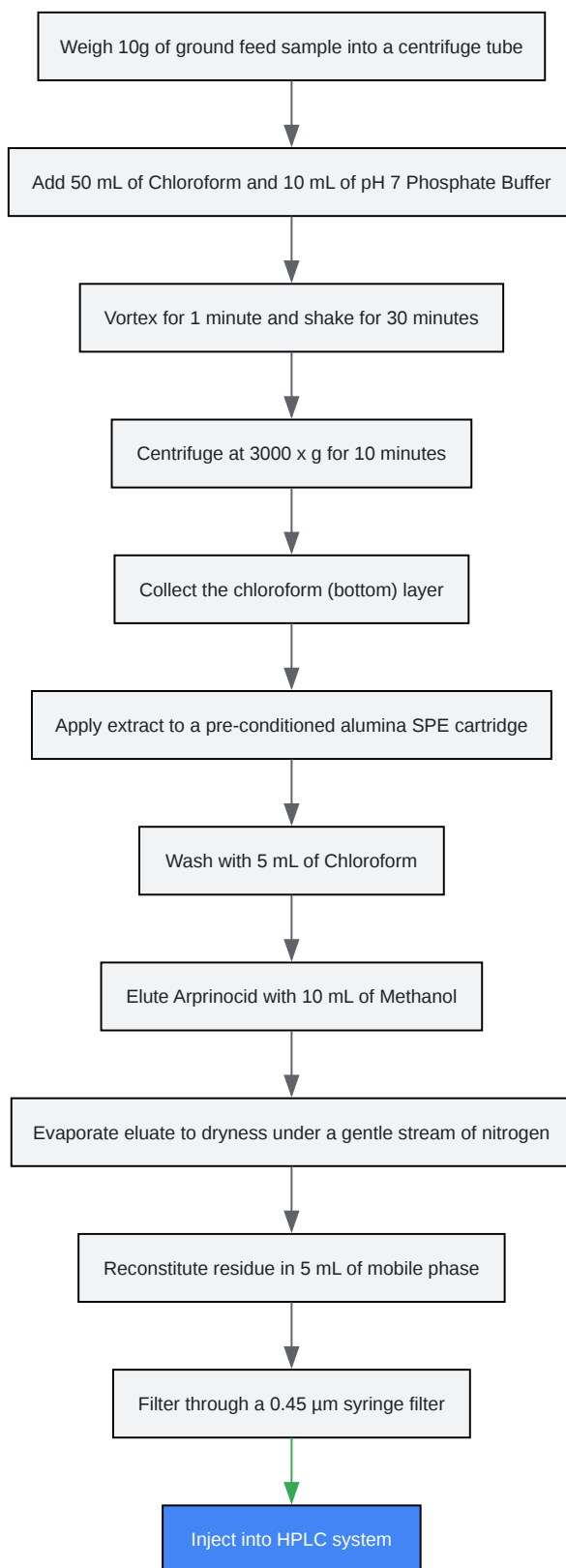
Protocols

Preparation of Standard Solutions

- **Stock Standard Solution (100 µg/mL):** Accurately weigh approximately 10 mg of **Arprinocid** reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with methanol.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock standard solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 10 µg/mL. These solutions are used to generate a calibration curve.

Sample Preparation Protocol (Animal Feed)

A detailed workflow for the sample preparation of animal feed is outlined below.

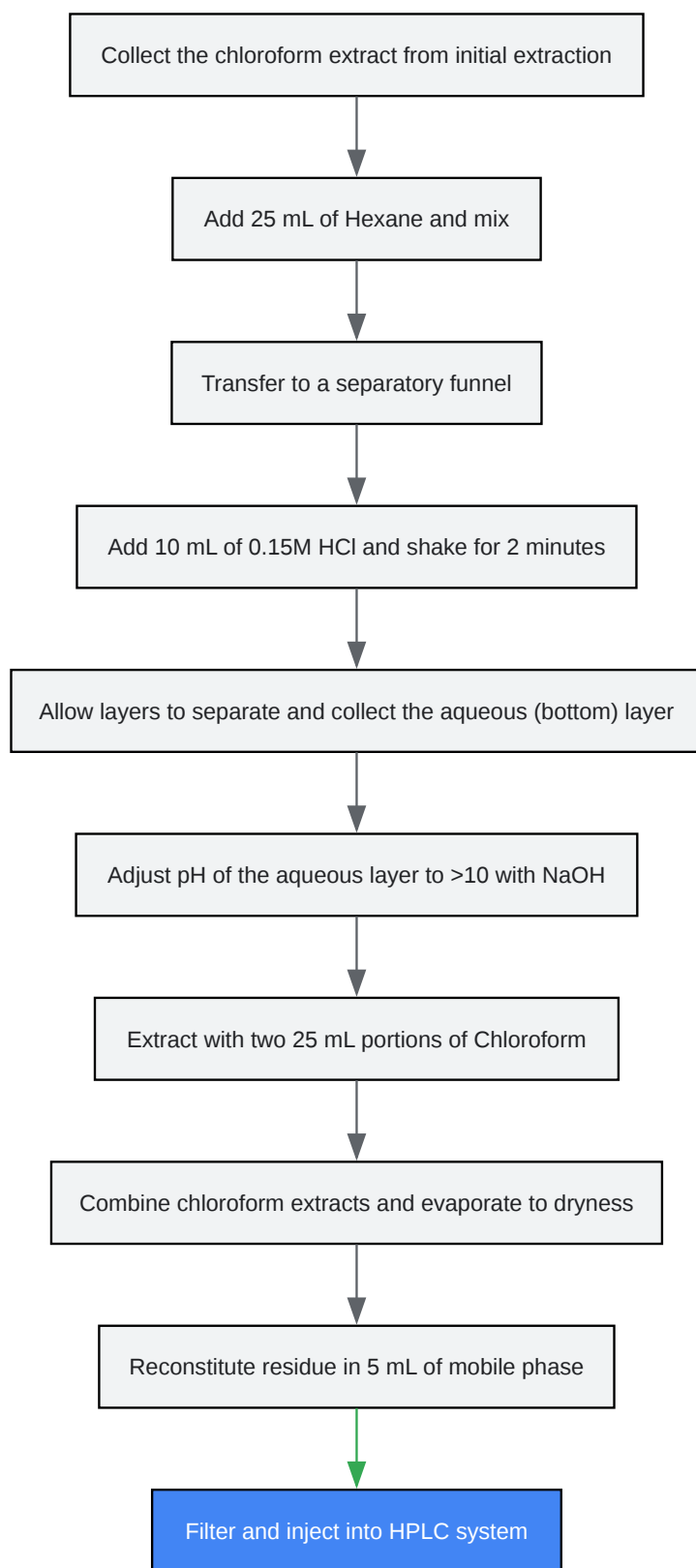


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Caption: Workflow for the extraction and cleanup of **Arprinocid** from animal feed samples.

Liquid-Liquid Partitioning Protocol (Alternative Cleanup)

For samples with different matrices or as an alternative to SPE, a liquid-liquid partitioning step can be employed after the initial chloroform extraction.



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Caption: Liquid-liquid partitioning workflow for **Arprinocid** sample cleanup.

Results and Discussion

Method Performance

The analytical method was evaluated for its performance in the determination of **Arprinocid** in fortified feed samples. A collaborative study has previously demonstrated the robustness of similar HPLC methods for **Arprinocid**.^[1]

Parameter	Result
Linearity (R^2)	> 0.999
Concentration Range	0.0050% - 0.0070% in feed 10.1% - 16.2% in premixes
Mean Recovery	97% - 104% ^[1]
Precision (Average CV)	6.8% ^[1]
Limit of Quantification (LOQ)	To be determined based on system sensitivity
Retention Time	Approximately 6-8 minutes (system dependent)

Chromatogram

A typical chromatogram of an **Arprinocid** standard solution will show a sharp, well-resolved peak at a retention time determined by the specific system and conditions. The retention time should be confirmed by injecting a known standard.

Conclusion

The HPLC method described in this application note is suitable for the routine quality control analysis of **Arprinocid** in animal feed and premixes. The sample preparation procedure, involving either solid-phase extraction or liquid-liquid partitioning, effectively removes matrix interferences, allowing for accurate and precise quantification of the analyte. The method exhibits good performance characteristics in terms of linearity, recovery, and precision.

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References

- 1. academic.oup.com [academic.oup.com]
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